Mass spectrometry analysis of 7-Chloro-4-hydroxy-3-nitroquinoline

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Compound of Interest	
Compound Name:	*7-Chloro-4-hydroxy-3-nitroquinoline*
CAS No.:	*5350-50-5*
Cat. No.:	*B1582105*

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Technical Guide: Mass Spectrometry Analysis of **7-Chloro-4-hydroxy-3-nitroquinoline**

Executive Summary

7-Chloro-4-hydroxy-3-nitroquinoline (CAS: 55509-05-8) is a critical pharmacophore and intermediate in the synthesis of 4-aminoquinoline antimalarials (e.g., Hydroxychloroquine) and emerging kinase inhibitors. Its analysis is pivotal for monitoring process purity, specifically in detecting incomplete nitration or over-chlorination byproducts.

While HPLC-UV is the industrial standard for bulk purity, it lacks the specificity to distinguish between positional isomers or des-nitro degradants at trace levels. This guide establishes LC-MS/MS (ESI-) as the superior analytical standard, leveraging the acidic nature of the 4-hydroxy/3-nitro moiety for high-sensitivity detection.

Chemical Context & Properties

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Property	Description
Molecular Formula	
Monoisotopic Mass	224.00 Da ( )
Structural Features	• Quinoline Core: Stable aromatic system.• 3-Nitro ( ): Strong electron-withdrawing group (EWG); facilitates negative ionization.• 4-Hydroxy: Tautomerizes to 4-quinolone; provides acidic proton.• 7-Chloro: Provides distinct 3:1 isotopic signature ( ).
Key Challenge	Thermal instability of the nitro group makes GC-MS difficult without derivatization.

Comparative Analysis: LC-MS vs. Alternatives

The following table objectively compares analytical techniques for this specific quinoline derivative.

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Feature	LC-MS/MS (Recommended)	HPLC-UV	GC-MS
Primary Utility	Trace impurity profiling, structural elucidation.	Routine QA/QC, bulk purity assay.	Volatile impurity screening (limited).
Sensitivity	High (pg/mL range).	Moderate (µg/mL range).	Moderate to Low.[1]
Specificity	Excellent. Mass-resolved detection distinguishes co-eluting isobaric compounds.	Low. Relies solely on retention time; vulnerable to matrix interference.	High, but limited by thermal degradation.
Sample Prep	Minimal (Dilute-and-Shoot or SPE).	Minimal (Filtration).	Complex. Requires derivatization (e.g., silylation) to stabilize the OH/NO2 groups.
Limitations	Matrix effects (ion suppression) in complex media.	Cannot identify unknown peaks without standards.	Thermal decarboxylation or denitrification of the analyte in the injector port.

Deep Dive: Mass Spectrometry Mechanism

Ionization Strategy: Why Negative Mode (ESI-)?

While quinolines are typically basic (favoring ESI+), the presence of the 3-nitro group and 4-hydroxy group fundamentally alters the electronics.

- Electron Withdrawal: The

  group pulls electron density, increasing the acidity of the 4-OH proton.

- Deprotonation: In ESI-, the molecule readily loses a proton (

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), forming a stable anion at m/z 223.

- Recommendation: Use ESI- for maximum sensitivity. Use ESI+ (

  , m/z 225) only if screening for reduced amine byproducts (which lack the EWG nitro group).

Fragmentation Pathway (MS/MS)

The fragmentation of **7-Chloro-4-hydroxy-3-nitroquinoline** follows a predictable "stripping" mechanism:

- Precursor Selection: m/z 223 (

) and m/z 225 (

).

- Primary Loss: Loss of the Nitro group (

  , 46 Da) or Nitro radical (

).

  - Transition:

    (Loss of

).

- Secondary Loss: Ring contraction or loss of Carbon Monoxide (CO, 28 Da) from the phenol/quinolone moiety.

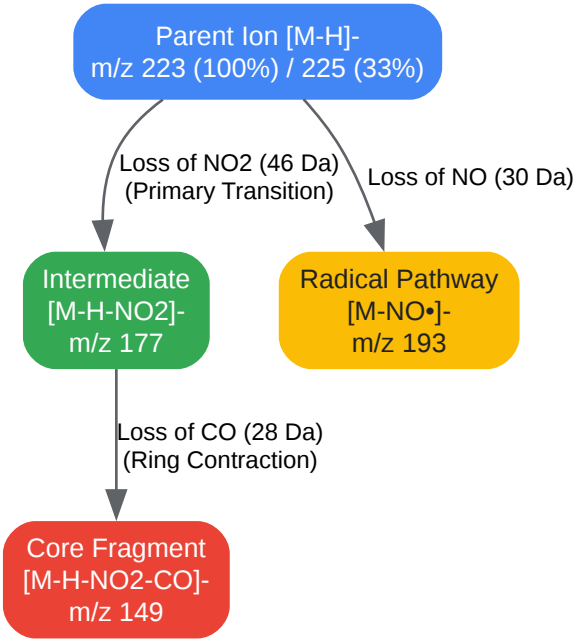
  - Transition:

    .

- Diagnostic Marker: The Chlorine isotope pattern must be preserved in fragments containing the aromatic ring.

Visualization of Fragmentation Logic

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Figure 1: Proposed ESI(-) Fragmentation Pathway for **7-Chloro-4-hydroxy-3-nitroquinoline**.

Experimental Protocol

Reagents & Preparation

- Solvents: LC-MS Grade Acetonitrile (ACN) and Water.
- Buffer: Ammonium Formate (10mM) adjusted to pH 3.5 with Formic Acid.
  - Reasoning: Ammonium formate improves ionization reproducibility; acidic pH suppresses the ionization of silanol groups on the column (reducing tailing) while still allowing negative ionization of the nitro-quinoline due to its high acidity.

Sample Extraction (e.g., from Synthetic Matrix)

- Dissolution: Dissolve 10 mg sample in 10 mL DMSO (Stock A).
- Working Solution: Dilute Stock A 1:1000 into 50:50 ACN:Water.
- Filtration: Pass through a 0.22 µm PTFE filter (Nylon filters may bind the nitro compound).

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LC-MS/MS Instrument Parameters

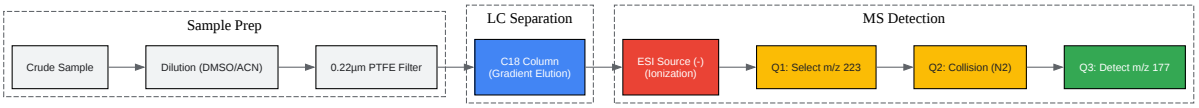
Parameter	Setting	Rationale
Column	C18 (2.1 x 50mm, 1.8 µm)	Standard Reverse Phase for polar aromatics.
Mobile Phase A	Water + 0.1% Formic Acid	Proton source/buffer.
Mobile Phase B	Acetonitrile	Strong eluent.
Gradient	5% B to 95% B over 5 min	Rapid elution of hydrophobic chloro-quinoline.
Flow Rate	0.4 mL/min	Optimal for ESI desolvation.
Source Temp	350°C	Ensure complete vaporization of high-boiling quinoline.
Polarity	Negative (ESI-)	Targets the acidic nitro/hydroxy core.

MRM Transitions (Quantification Table)

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Role
223.0	177.0	25	Quantifier (Loss of)
223.0	149.0	40	Qualifier (Loss of + CO)
225.0	179.0	25	Isotope Confirmation ( )

Analytical Workflow Diagram

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Figure 2: End-to-End Analytical Workflow for Impurity Profiling.

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